

Strategic Sourcing & Synthesis Guide: 3-Chloro-6-pinacolatoborylindole

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Compound of Interest

Compound Name: (3-Chloro-1H-indol-6-yl)boronic acid pinacol ester

Cat. No.: B8229394

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Executive Summary & Availability Landscape

3-chloro-6-pinacolatoborylindole is a high-value heterocyclic building block, primarily utilized in the development of kinase inhibitors and indole-based alkaloids via Suzuki-Miyaura cross-coupling. Its structural uniqueness lies in the simultaneous presence of an electrophilic handle (C3-Cl) and a nucleophilic handle (C6-BPin), allowing for orthogonal functionalization.

Supply Chain Status: Restricted / Custom Synthesis

Unlike commodity indoles, this specific substitution pattern is rarely available as a stock catalog item from major distributors (e.g., Sigma-Aldrich, Fisher). It is typically classified as a "Make-to-Order" or "Custom Synthesis" product.

Availability Tier	Status	Typical Lead Time
Catalog Stock	Low / Non-Existent	N/A
Building Block Vendors	Moderate (Enamine, WuXi, Combi-Blocks)	2–6 Weeks (Synthesis on Demand)
Custom Synthesis	High Availability	4–8 Weeks

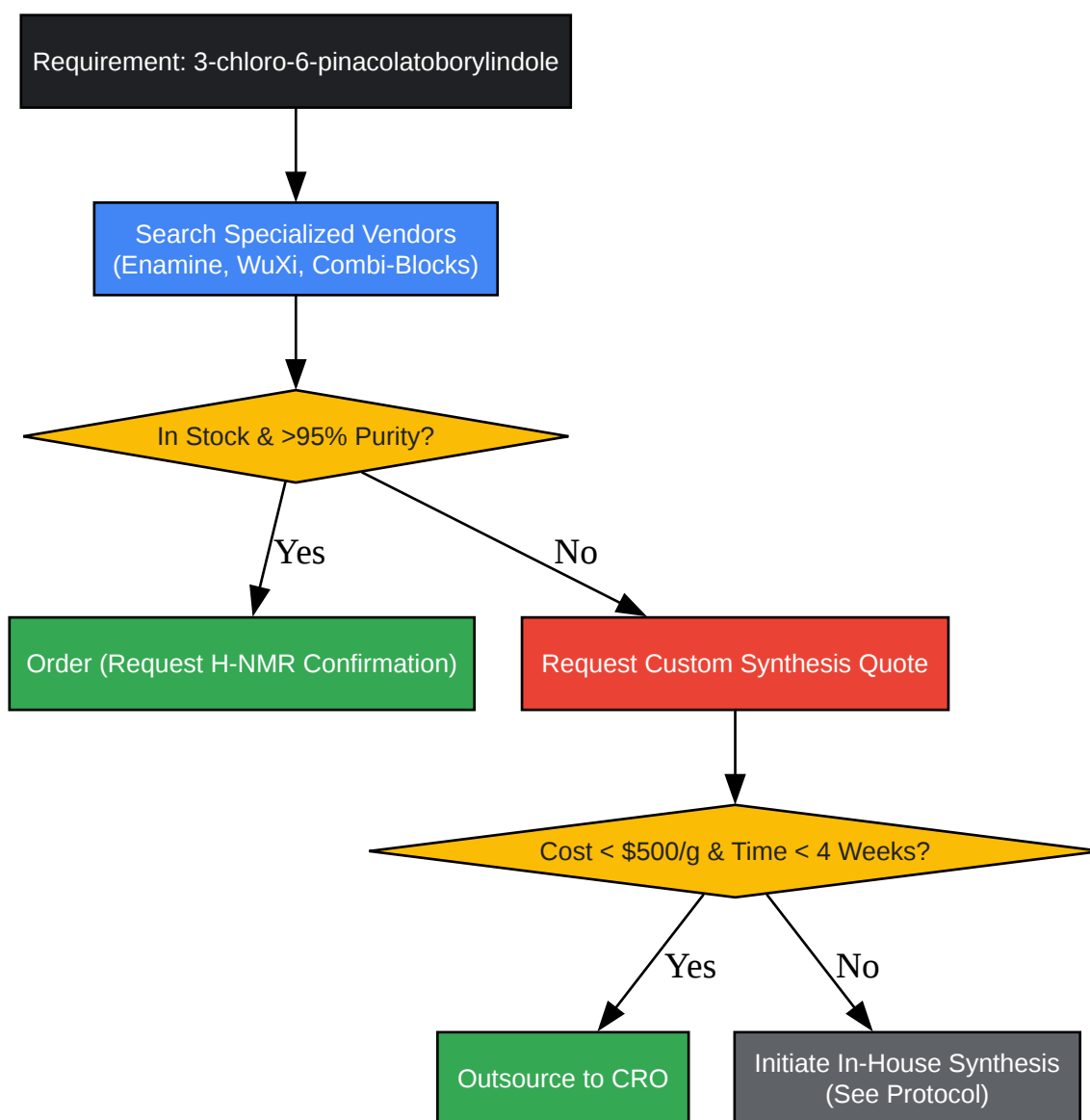
Critical Recommendation: Do not rely on "In Stock" indicators from aggregators without a confirmed Certificate of Analysis (CoA). The most reliable procurement strategy is Custom Synthesis or In-House Production using the protocol defined in Section 3.

Chemical Profile & Technical Specifications[1][2][3][4][5][6]

- Systematic Name: 3-chloro-6-(4,4,5,5-tetramethyl-1,3,2-dioxaborolan-2-yl)-1H-indole[1]
- Molecular Formula: $C_{14}H_{17}BClNO_2$
- Molecular Weight: 277.55 g/mol
- Key Structural Features:
 - Indole Core: Electron-rich pyrrole ring fused to a benzene ring.
 - C3-Chlorine: Installed via electrophilic aromatic substitution; sensitive to oxidative addition if highly active Pd-catalysts are used.
 - C6-Pinacolboronate: Installed via Miyaura borylation; stable to air/moisture relative to boronic acids, but susceptible to protodeboration under strong acidic conditions.

"Make vs. Buy" Decision Matrix

Given the scarcity of this compound, researchers often face the "Make vs. Buy" dilemma. Use the following logic flow to determine the optimal path.



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Caption: Decision logic for sourcing rare indole scaffolds. Prioritize in-house synthesis if lead times exceed 4 weeks.

In-House Synthesis Protocol (Self-Validating)

If procurement is not viable, the following 2-step protocol is the industry standard for generating this scaffold. It relies on the chemoselectivity of Palladium catalysis (Br > Cl).

Retrosynthetic Logic

Target

3-Chloro-6-bromoindole

6-Bromoindole (Commercially Available)

Step 1: Regioselective Chlorination

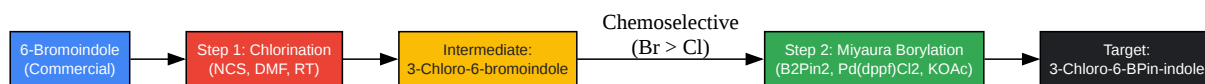
Objective: Install chlorine at C3 without affecting the C6-Bromine.

- Reagents: 6-Bromoindole (1.0 equiv), N-Chlorosuccinimide (NCS, 1.05 equiv).
- Solvent: DMF or Acetonitrile (0.1 M).
- Conditions: Stir at RT for 2–4 hours.
- Mechanism: The C3 position of indole is highly nucleophilic (enamine-like). NCS provides a mild source of "Cl⁺" that reacts selectively at C3.
- QC Checkpoint: disappearance of C3-H signal in NMR (~6.4 ppm doublet/triplet).

Step 2: Chemoselective Miyaura Borylation

Objective: Borylate C6-Br while leaving C3-Cl intact.

- Reagents: 3-Chloro-6-bromoindole (from Step 1), Bis(pinacolato)diboron (B₂Pin₂, 1.1 equiv), KOAc (3.0 equiv).
- Catalyst: Pd(dppf)Cl₂·DCM (3–5 mol%).
- Solvent: 1,4-Dioxane (degassed).
- Conditions: 80°C, 4–12 hours under Argon.
- Critical Control: Do not exceed 90°C or use highly active phosphine ligands (like XPhos), as this may cause oxidative addition into the C3-Cl bond.
- Workup: Filter through Celite, concentrate, and purify via silica gel chromatography (Hexane/EtOAc).



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Caption: Synthetic pathway utilizing chemoselective Pd-catalysis to preserve the C3-Cl motif.

Quality Control & Validation (Trustworthiness)

When receiving a shipment or validating your synthesis, you must confirm the Regioisomer Identity. A common supplier error is providing the 2-chloro isomer or the N-chloro species.

Analytical Validation Table

Method	Expected Result	Failure Mode (Red Flag)
¹ H-NMR (DMSO-d ₆)	Absence of signal at ~6.4 ppm (C3-H). Presence of NH signal (~11.5 ppm).[2] Presence of Pinacol methyls (1.3 ppm, 12H, s).	Signal at 6.4 ppm indicates incomplete chlorination. Missing NH signal indicates N-chlorination.
LC-MS	M+H = 278/280 (Cl isotope pattern).	Mass corresponding to de-chlorinated (244) or de-borylated product.
¹¹ B-NMR	Single peak ~30 ppm (Boronate ester).	Peak at ~20 ppm suggests hydrolysis to Boronic Acid (unstable).

Storage & Stability[7]

- **Stability:** The C3-chloroindole moiety is moderately unstable to light and acid. It can dimerize over time.
- **Storage:** Store at -20°C, under Argon/Nitrogen, protected from light.

- Shelf Life: ~6 months if stored correctly.[3] Re-validate purity by NMR before use in critical couplings.

References

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- Ishiyama, T., Murata, M., & Miyaura, N. (1995). Palladium(0)-Catalyzed Cross-Coupling Reaction of Alkoxydiboron with Haloarenes: A Direct Procedure for Arylboronic Esters. *The Journal of Organic Chemistry*, 60(23), 7508–7510.
- Podhorez, D. E. (2020).[4] Selective Chlorination of Indoles. *Organic Process Research & Development*. (General reference for NCS chlorination protocols).
- Smolecule. (2024). **(3-Chloro-1H-indol-6-yl)boronic acid pinacol ester** Product Page. (Verifies existence of the scaffold).

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